

Application Notes and Protocols: Biodegradation of Reactive Blue 160 by *Bacillus subtilis*

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Compound of Interest

Compound Name: *Reactive Blue 160*

Cat. No.: *B1244196*

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These application notes provide a comprehensive overview and detailed protocols for the biodegradation of the azo dye **Reactive Blue 160** (RB160) using the bacterium *Bacillus subtilis*. This information is intended to guide researchers in studying dye decolorization, detoxification, and the underlying enzymatic mechanisms.

Introduction

Azo dyes, characterized by the presence of one or more azo bonds (-N=N-), represent a significant class of synthetic colorants used in the textile industry. Their release into the environment poses a considerable pollution concern due to their persistence and potential toxicity. *Bacillus subtilis*, a Gram-positive, robust, and easily culturable bacterium, has demonstrated significant potential for the bioremediation of these dyes. It achieves this through the enzymatic breakdown of the azo bonds, leading to the decolorization and detoxification of the dye-containing effluent. The primary enzymes implicated in this process are azoreductases,

which catalyze the reductive cleavage of the azo linkages, often supplemented by the activity of other oxidoreductive enzymes like laccases and peroxidases.[1][2][3]

Data Presentation

Table 1: Optimal Conditions for Reactive Blue 160 Decolorization by *Bacillus subtilis*

Parameter	Optimal Value	Reference
pH	7.0	[2][3]
Temperature	35°C	[2][3]
Agitation	Shaking Conditions	[2][3]
Incubation Time	48 hours	[2][3]
Initial Dye Conc.	Up to 800 mg/L	[2]

Table 2: Enzyme Activity during Decolorization of Reactive Blue 160 by *Bacillus subtilis*

Enzyme	Activity	Reference
Azoreductase	Significantly Induced	[2][3]
Lignin Peroxidase	Significantly Induced	[2][3]
NADH-DCIP Reductase	Significantly Induced	[2][3]

Table 3: Phytotoxicity Assessment of Reactive Blue 160 and its Biodegraded Metabolites

Plant Species	Parameter	Untreated Dye	Treated Dye Metabolites	Reference
Vigna radiata (Green Gram)	Germination (%)	Lower	Higher	[1]
	Shoot Length	Shorter	Longer	[1]
	Root Length	Shorter	Longer	[1]
Corn	Germination (%)	Lower	Higher	[1]
	Shoot Length	Shorter	Longer	[1]
	Root Length	Shorter	Longer	[1]

Experimental Protocols

Protocol 1: Isolation and Screening of Dye-Degrading *Bacillus subtilis*

Objective: To isolate *Bacillus subtilis* strains from environmental samples with the ability to decolorize **Reactive Blue 160**.

Materials:

- Textile industry effluent or dye-contaminated soil samples
- Nutrient Broth (NB) medium
- Nutrient Agar (NA) plates
- **Reactive Blue 160** dye stock solution (1 g/L)
- Sterile glassware and consumables
- Incubator

Procedure:

- **Sample Collection:** Collect effluent or soil samples from sites contaminated with textile dyes.
- **Enrichment:** In a 250 mL Erlenmeyer flask, add 100 mL of sterile Nutrient Broth and 1 mL of the collected effluent sample. Incubate at 37°C for 24 hours with shaking.
- **Isolation:** Serially dilute the enriched culture and spread-plate onto Nutrient Agar plates. Incubate at 37°C for 24-48 hours until distinct colonies are visible.
- **Primary Screening:** Prepare Nutrient Agar plates supplemented with **Reactive Blue 160** (final concentration 100 mg/L). Inoculate individual bacterial colonies onto these plates.
- **Selection:** After incubation at 37°C for 48-72 hours, select colonies that show a clear zone of decolorization around them.
- **Identification:** Identify the promising isolates using 16S rRNA gene sequencing.[\[2\]](#)[\[3\]](#)

Protocol 2: Decolorization Assay of Reactive Blue 160

Objective: To quantify the decolorization of **Reactive Blue 160** by *Bacillus subtilis* under optimized conditions.

Materials:

- *Bacillus subtilis* culture
- Nutrient Broth medium
- **Reactive Blue 160** stock solution
- Sterile 250 mL Erlenmeyer flasks
- Shaking incubator
- Spectrophotometer
- Centrifuge

Procedure:

- Inoculum Preparation: Inoculate a single colony of *Bacillus subtilis* into 50 mL of Nutrient Broth and incubate overnight at 37°C with shaking.
- Experimental Setup: In a 250 mL Erlenmeyer flask, prepare 100 mL of Nutrient Broth containing the desired concentration of **Reactive Blue 160** (e.g., 100 mg/L).
- Inoculation: Inoculate the flask with 1% (v/v) of the overnight *Bacillus subtilis* culture. A control flask without inoculum should also be prepared.
- Incubation: Incubate the flasks at 35°C with shaking (e.g., 150 rpm) for 48 hours.^{[2][3]}
- Sampling and Analysis: At regular intervals (e.g., 0, 6, 12, 24, 48 hours), withdraw an aliquot of the culture. Centrifuge at 10,000 rpm for 10 minutes to pellet the bacterial cells.
- Quantification: Measure the absorbance of the supernatant at the maximum wavelength of **Reactive Blue 160** (λ_{max}). The percentage of decolorization can be calculated using the following formula: Decolorization (%) = [(Initial Absorbance - Final Absorbance) / Initial Absorbance] x 100

Protocol 3: Azoreductase Activity Assay

Objective: To determine the activity of azoreductase from *Bacillus subtilis* responsible for dye degradation.

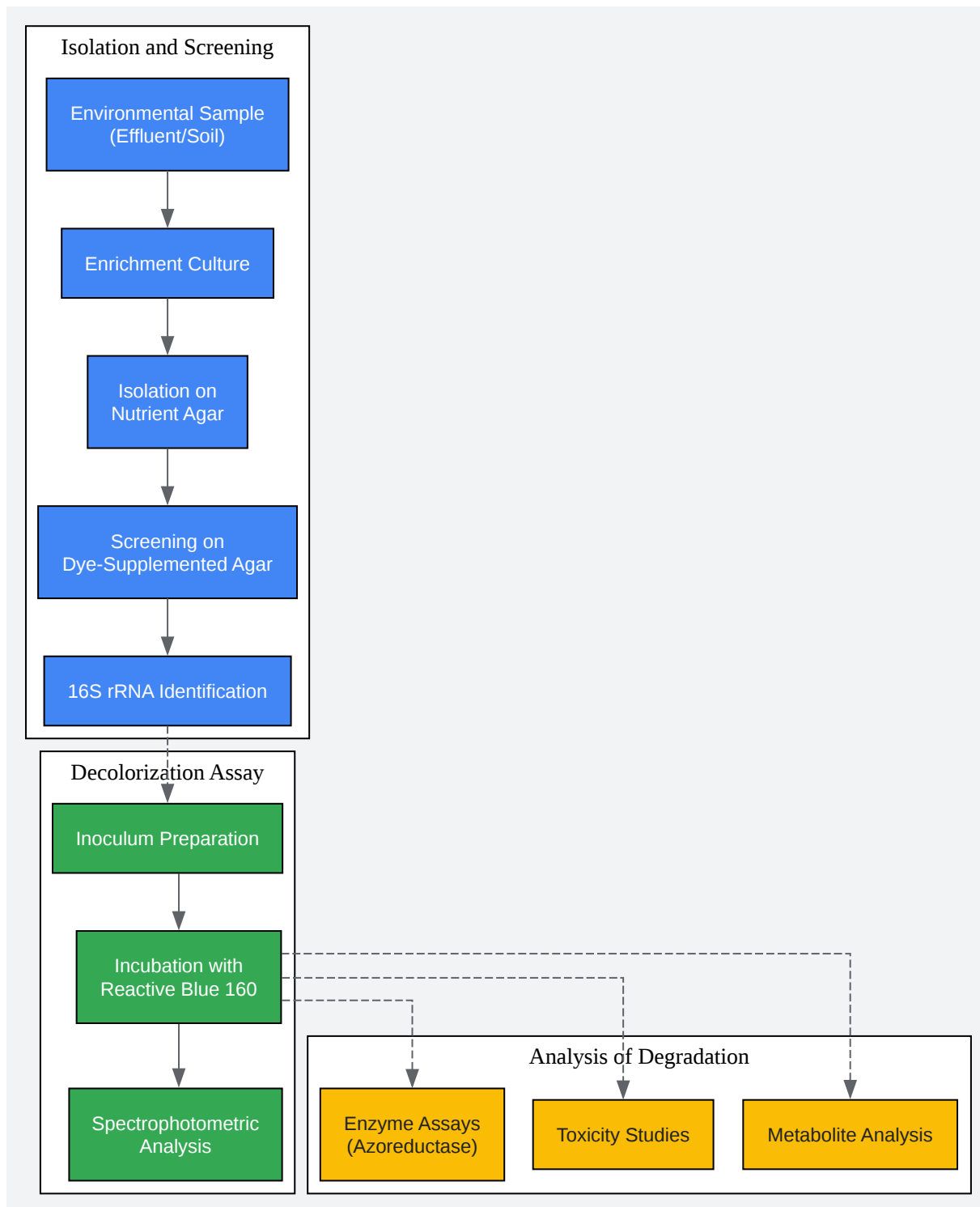
Materials:

- *Bacillus subtilis* cell culture grown in the presence of **Reactive Blue 160**
- Potassium phosphate buffer (50 mM, pH 7.4)
- NADH solution
- **Reactive Blue 160** solution
- Spectrophotometer
- Cell disruptor (e.g., sonicator)

Procedure:

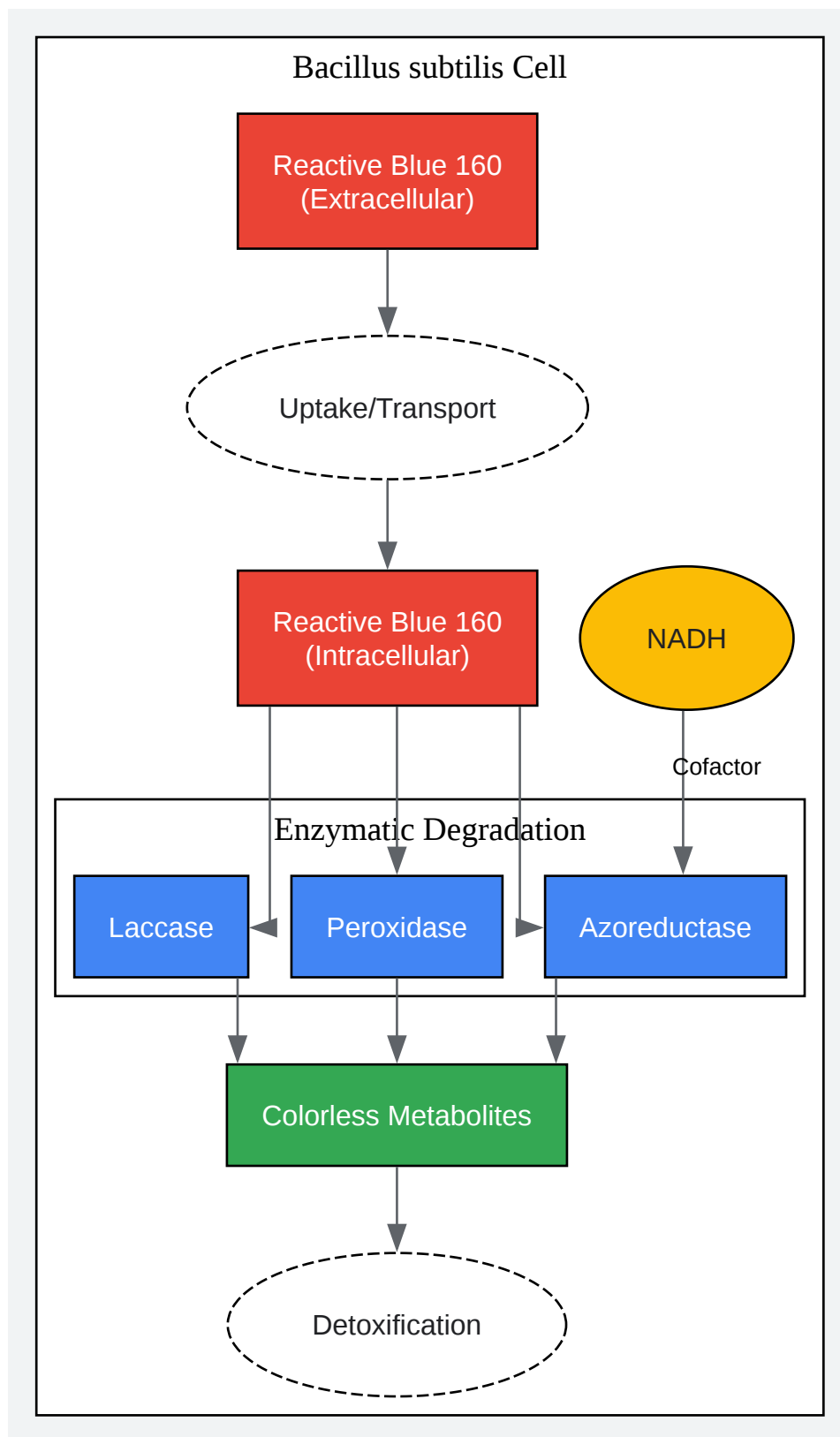
- Cell Pellet Collection: After incubation, harvest the *Bacillus subtilis* cells by centrifugation.
- Cell Lysis: Resuspend the cell pellet in potassium phosphate buffer and lyse the cells using a sonicator to release the intracellular enzymes.
- Crude Enzyme Extract: Centrifuge the lysate to remove cell debris. The supernatant contains the crude enzyme extract.
- Enzyme Assay: The reaction mixture should contain potassium phosphate buffer, the crude enzyme extract, and **Reactive Blue 160**.
- Reaction Initiation: Start the reaction by adding NADH.
- Activity Measurement: Monitor the decrease in absorbance at the λ_{max} of the dye. One unit of azoreductase activity can be defined as the amount of enzyme required to decolorize 1 μmol of the dye per minute.

Visualizations



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Caption: Experimental workflow for studying the biodegradation of **Reactive Blue 160**.



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Caption: Proposed pathway for **Reactive Blue 160** degradation by *Bacillus subtilis*.

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References

- [1. Bacillus subtilis: As an Efficient Bacterial Strain for the Reclamation of Water Loaded with Textile Azo Dye, Orange II - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Optimization for enhanced ecofriendly decolorization and detoxification of Reactive Blue160 textile dye by Bacillus subtilis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Biodegradation of Reactive Blue 160 by Bacillus subtilis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1244196/docs#application-notes-and-protocols-biodegradation-of-reactive-blue-160-by-bacillus-subtilis\]](https://www.benchchem.com/product/b1244196/docs#application-notes-and-protocols-biodegradation-of-reactive-blue-160-by-bacillus-subtilis)

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